

# Personal protective equipment for handling (E)-5-Tetradecene

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## Compound of Interest

Compound Name: (E)-5-Tetradecene

Cat. No.: B196200

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## Essential Safety and Handling Guide for (E)-5-Tetradecene

This guide provides immediate, essential safety and logistical information for handling **(E)-5-Tetradecene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining operational and disposal plans.

**(E)-5-Tetradecene** is a long-chain alkene. While specific safety data for this compound is limited, the following guidance is based on information for the closely related and structurally similar compound, 1-Tetradecene, and general best practices for handling volatile and flammable organic compounds.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **(E)-5-Tetradecene** and the related 1-Tetradecene are provided below for reference. This data is crucial for understanding the substance's behavior and potential hazards.

Property	(E)-5-Tetradecene	1-Tetradecene
Molecular Formula	C14H28 <sup>[1][2][3]</sup>	C14H28
Molecular Weight	~196.37 g/mol <sup>[1][2][3][4]</sup>	196.37 g/mol
Appearance	Liquid	Liquid
Boiling Point	~250 °C <sup>[1]</sup>	252 - 254 °C
Melting Point	Not available	5.5 °C
Flash Point	Not available	102 °C (closed cup)
Density	~0.8 g/cm <sup>3</sup> at 20 °C <sup>[1]</sup>	0.762 g/cm <sup>3</sup> at 20 °C
Solubility in Water	0.0139 mg/L @ 25 °C (estimated) <sup>[5]</sup>	Not available
Autoignition Temperature	Not available	235 °C <sup>[6]</sup>
Explosive Limits	Not available	Lower: 0.5 %(V), Upper: 6.5 % (V)

## Hazard Identification and Personal Protective Equipment (PPE)

**(E)-5-Tetradecene** should be handled with care, assuming it presents hazards similar to other alkenes. The primary hazards include flammability and potential aspiration toxicity.

### Hazard Statements:

- H304: May be fatal if swallowed and enters airways.<sup>[7][8]</sup>
- Repeated exposure may cause skin dryness or cracking.<sup>[6]</sup>

### Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[9]	To prevent skin contact.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary if there is a splash hazard.[9][10]	To protect eyes and face from splashes.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or in case of splash risk, chemical-resistant coveralls or an apron should be worn.[9]	To prevent skin exposure.
Respiratory Protection	Not typically required for small-scale laboratory use with adequate ventilation. If vapors are not adequately controlled, a NIOSH-approved respirator with organic vapor cartridges should be used.[11]	To prevent inhalation of vapors.

## Experimental Protocols: Handling, Storage, and Disposal

### Handling:

- Ventilation: Always handle **(E)-5-Tetradecene** in a well-ventilated area, preferably within a chemical fume hood.[11]
- Avoid Ignition Sources: Keep away from open flames, sparks, and hot surfaces.[11] This compound is combustible and its vapors can form explosive mixtures with air upon intense heating.

- **Grounding:** For transfers of larger quantities, ensure containers are properly grounded to prevent static discharge.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Wash hands thoroughly after handling.

**Storage:**

- **Container:** Store in a tightly closed, original container.
- **Conditions:** Keep in a cool, dry, and well-ventilated area.[\[11\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, and strong bases.[\[11\]](#)
- **Inert Atmosphere:** For long-term storage or to maintain purity, consider storing under an inert gas as the material may be air-sensitive.

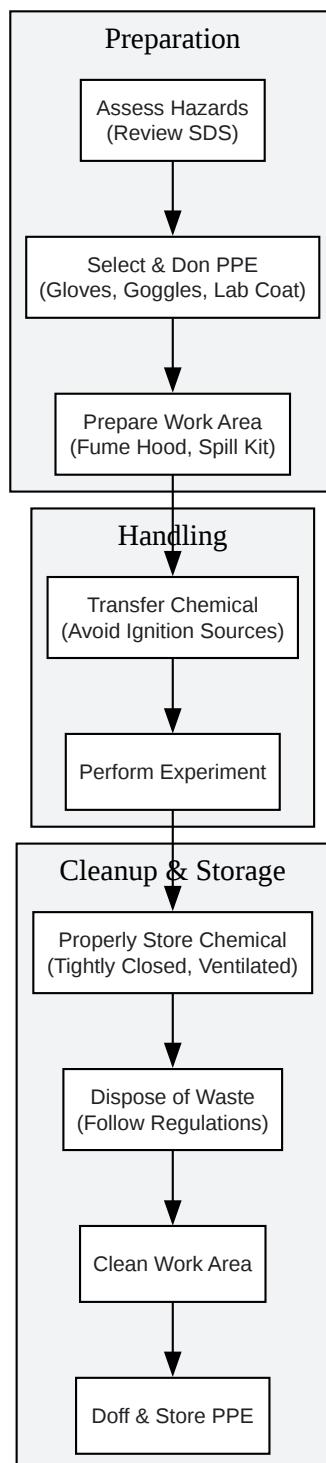
**Disposal:**

- **Waste Classification:** This material, if disposed of, may be considered a hazardous waste. Consult local, state, and federal regulations for proper disposal.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant. Do not mix with other waste. Do not allow to enter drains or waterways.
- **Container Disposal:** Handle uncleaned containers as you would the product itself.

## Emergency Procedures

Emergency Situation	Procedure
Skin Contact	<p>Take off immediately all contaminated clothing.</p> <p>Rinse skin with plenty of water/shower. If irritation persists, seek medical attention.</p>
Eye Contact	<p>Rinse cautiously with water for several minutes.</p> <p>Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.</p>
Inhalation	<p>Move person to fresh air. If not breathing, give artificial respiration.<sup>[6]</sup> If symptoms persist, call a physician.</p>
Ingestion	<p>Do NOT induce vomiting. Call a physician or poison control center immediately.<sup>[6]</sup> If vomiting occurs naturally, have the victim lean forward to reduce the risk of aspiration.</p>
Fire	<p>Use dry chemical, carbon dioxide (CO<sub>2</sub>), or foam to extinguish. Wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[11]</sup></p>
Accidental Release	<p>Ensure adequate ventilation. Remove all sources of ignition. Absorb spill with inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.</p>

## Workflow for Handling (E)-5-Tetradecene



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Caption: Workflow for the safe handling of **(E)-5-Tetradecene**.

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